

Pentobarbital Calcium: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Pentobarbital calcium*

CAS No.: *7563-42-0*

Cat. No.: *B1615531*

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An In-depth Examination of its Physicochemical Properties, Synthesis, Mechanism of Action, and Analytical Methodologies

Introduction

Pentobarbital, a short-acting barbiturate, has long been a subject of scientific interest due to its potent sedative, hypnotic, and anticonvulsant properties.[1][2][3] While often formulated as a sodium salt for enhanced water solubility, the calcium salt of pentobarbital (CAS Number: 7563-42-0) presents an alternative with distinct physicochemical characteristics.[4][5] This technical guide provides a comprehensive overview of **pentobarbital calcium**, designed for researchers, scientists, and drug development professionals. It delves into the compound's core attributes, from its chemical synthesis and mechanism of action to detailed analytical protocols for its quantification and quality control.

Physicochemical Properties and Identification

Pentobarbital calcium is the calcium salt of pentobarbital, with the chemical formula $C_{22}H_{34}CaN_4O_6$ and a molecular weight of 490.61 g/mol.[4] It typically appears as a white powder.



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Identification of **pentobarbital calcium** can be confirmed through various analytical techniques. Infrared (IR) spectroscopy is a definitive method, where the spectrum of the sample is compared to a reference standard, exhibiting similar absorption intensities at the same wavenumbers.

Synthesis and Formulation

The synthesis of pentobarbital involves the alkylation of α -ethylmalonic ester with 2-bromopentane.[3] The resulting 5-ethyl-5-(1-methylbutyl)barbituric acid is then reacted with a calcium-containing base to form the calcium salt.[7]



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Caption: Simplified workflow for the synthesis of **Pentobarbital Calcium**.

A critical consideration in formulation is the stability of pentobarbital solutions. Aqueous solutions of barbiturates can be unstable; therefore, non-aqueous solvents may be utilized in liquid formulations to prevent precipitation.[8]

Mechanism of Action

Pentobarbital's primary mechanism of action is centered on the central nervous system (CNS), where it potentiates the effects of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA).[1][2]

GABAergic System Modulation:

Pentobarbital binds to the GABA-A receptor, a ligand-gated ion channel.[1] This binding increases the duration of the opening of the chloride ion channel when GABA binds to its receptor.[1] The resulting influx of chloride ions hyperpolarizes the neuron, making it less likely to fire an action potential and thus producing a CNS depressant effect.[1]

Inhibition of Excitatory Neurotransmission:

Beyond its effects on the GABAergic system, pentobarbital also inhibits the release of excitatory neurotransmitters like glutamate.[1][2] This dual action of enhancing inhibition and reducing excitation contributes to its sedative, hypnotic, and anticonvulsant properties.[1][2]



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Caption: Mechanism of action of Pentobarbital on neuronal activity.

Analytical and Quality Control Procedures

Accurate and reliable analytical methods are paramount for the quality control of **pentobarbital calcium** in pharmaceutical formulations and for its determination in biological matrices.

Chromatographic Methods

High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC/MS) are the most common techniques for the analysis of pentobarbital.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Sample Preparation for Biological Matrices:

A typical extraction procedure for biological samples involves a liquid-liquid extraction with an organic solvent like acetonitrile or a chloroform:isopropanol mixture.[\[10\]](#)[\[12\]](#)

Experimental Protocol: Liquid-Liquid Extraction

- To 1 mL of the biological sample (e.g., serum, plasma), add a known amount of an internal standard (e.g., pentobarbital-d5).
- Add 2 mL of acetonitrile.
- Vortex for 1 minute to ensure thorough mixing.
- Centrifuge at 10,000 rpm for 10 minutes to precipitate proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable mobile phase for chromatographic analysis.

Chromatographic Conditions:

- LC-MS/MS: A C18 reversed-phase column is typically used with a mobile phase consisting of a mixture of acetonitrile and water with a suitable modifier like formic acid. Detection is

performed using a mass spectrometer in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.[10][11]

- GC/MS: For GC/MS analysis, derivatization of pentobarbital is often necessary to improve its volatility and chromatographic properties.[9]

Quality Control Parameters

For pharmaceutical-grade **pentobarbital calcium**, several quality control tests are essential:

- Assay: The purity of the substance is determined by a suitable chromatographic method, with the content of **pentobarbital calcium** typically required to be between 98.0% and 102.0% on a dried basis.
- Loss on Drying: This test determines the amount of volatile matter, with a typical limit of not more than 7.0%.
- Heavy Metals: The presence of heavy metals is strictly controlled, with limits usually not exceeding 20 parts per million (ppm).
- Related Substances: Impurities and degradation products are monitored using a sensitive chromatographic method to ensure they are below specified limits.

Safety and Handling

Pentobarbital is a controlled substance with a high potential for abuse and dependence.[8] It is toxic if swallowed, harmful in contact with skin, and harmful if inhaled.[13] It is also suspected of damaging fertility or the unborn child.[13][14][15]

Handling Precautions:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[14]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[16]

- Wash hands thoroughly after handling.[14]

In case of exposure, immediate medical attention is required.[13]

Conclusion

Pentobarbital calcium is a significant compound with well-defined physicochemical properties and a clear mechanism of action. Its synthesis and analysis require precise and validated methodologies to ensure quality and safety. This guide has provided a comprehensive technical overview intended to support the work of researchers and professionals in the fields of drug discovery, development, and analysis. A thorough understanding of its characteristics is essential for its responsible and effective use in scientific and clinical applications.

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